

# 20(R)-Notoginsenoside R2 CAS number and molecular weight

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## Compound of Interest

Compound Name: 20(R)-Notoginsenoside R2

Cat. No.: B149817

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## An In-Depth Technical Guide to 20(R)-Notoginsenoside R2

This guide provides a comprehensive overview of **20(R)-Notoginsenoside R2**, a naturally occurring saponin isolated from *Panax notoginseng*.<sup>[1]</sup> It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, pharmacological activities, and associated experimental protocols.

## Core Physicochemical Properties

Quantitative data for **20(R)-Notoginsenoside R2** is summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	948046-15-9	<sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup> <sup>[6]</sup>
Molecular Weight	770.99 g/mol	<sup>[6]</sup> <sup>[7]</sup>
Molecular Formula	C41H70O13	<sup>[6]</sup> <sup>[7]</sup> <sup>[8]</sup>

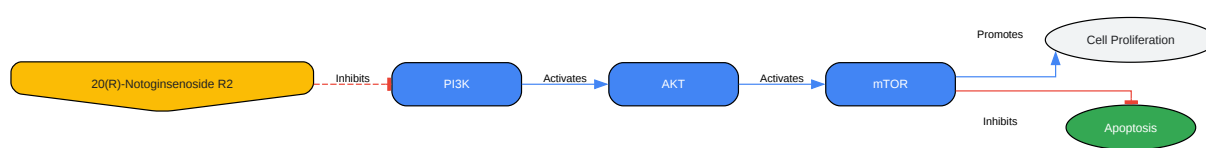
## Pharmacological Activities and Signaling Pathways

**20(R)-Notoginsenoside R2** has been the subject of research for its potential therapeutic applications, notably in cancer, neurodegenerative diseases, and diabetic complications.

## Anti-Cancer Activity

Studies have shown that a mixture of 20(S/R)-Notoginsenoside R2 can inhibit the proliferation of H22 hepatoma cells and induce apoptosis. The mechanism underlying this anti-cancer effect involves the inhibition of the PI3K/AKT/mTOR signaling pathway.[7] The half-maximal inhibitory concentration (IC50) for H22 cell viability was found to be 65.91 µg/mL.[5]

Signaling Pathway: PI3K/AKT/mTOR Inhibition in Cancer Cells



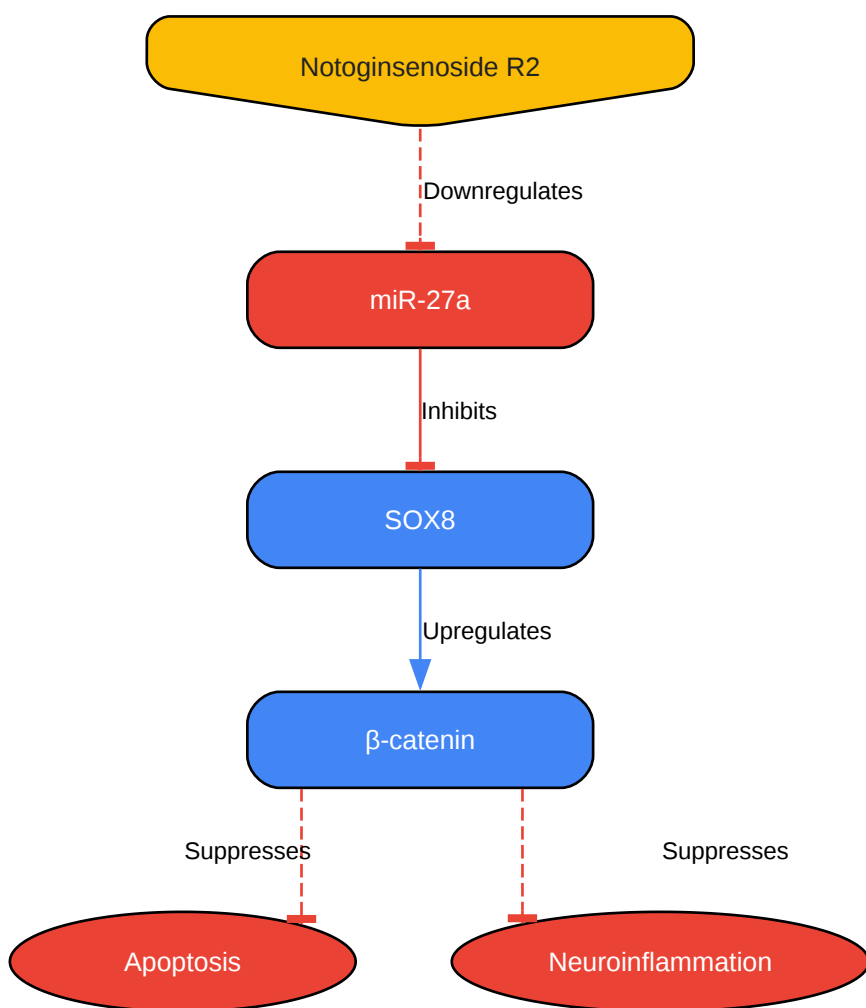
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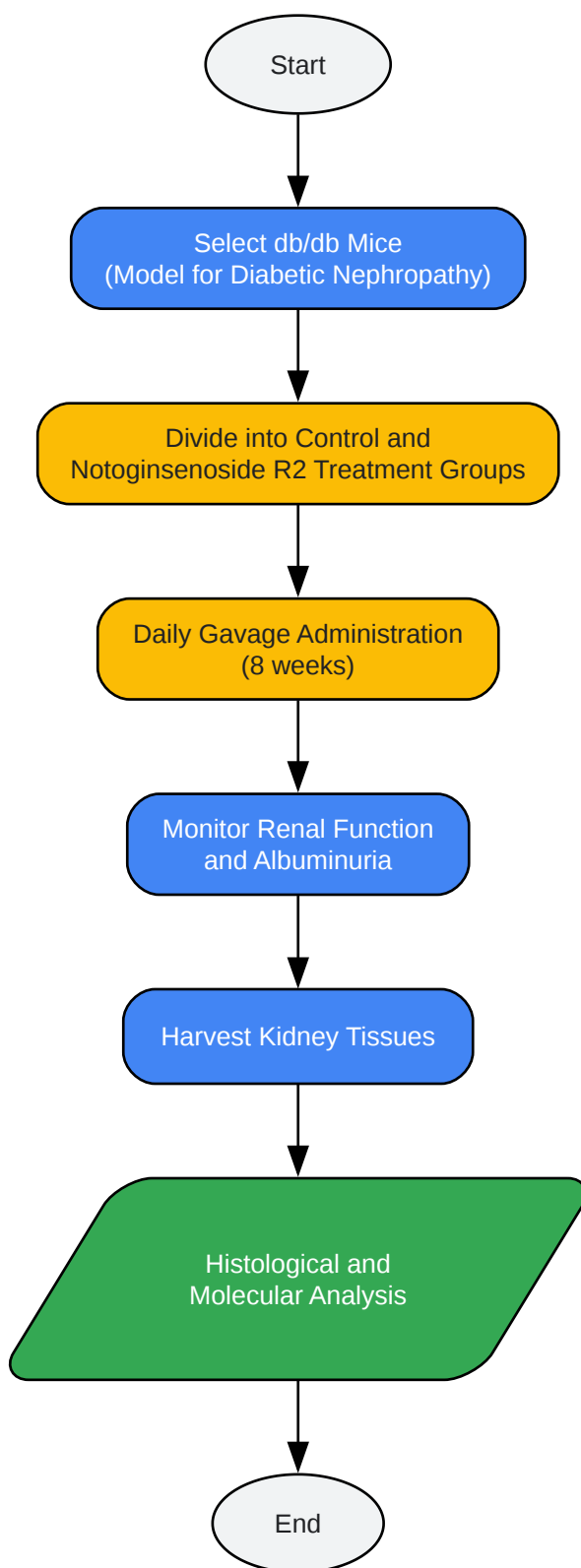
Caption: **20(R)-Notoginsenoside R2** inhibits the PI3K/AKT/mTOR pathway, leading to reduced cell proliferation and increased apoptosis.

## Neuroprotective Effects

Notoginsenoside R2 has demonstrated neuroprotective properties in models of Alzheimer's disease by mitigating neuronal apoptosis and inflammation. This effect is mediated through the regulation of the miR-27a/SOX8/β-catenin signaling axis.[2][8] Notoginsenoside R2 downregulates miR-27a, which in turn increases the expression of its target, SOX8. Elevated SOX8 levels lead to the upregulation of β-catenin, thereby suppressing apoptosis and neuroinflammation.[2][8]

Signaling Pathway: Neuroprotection via miR-27a/SOX8/β-catenin Axis





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